Application Notes and Protocols for Measuring the Neutron Skin of Lead-208

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Compound of Interest	
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Introduction

The precise measurement of the neutron skin thickness in heavy nuclei, such as **Lead-208** (^{208}Pb), provides critical insights into the structure of neutron-rich matter, with profound implications for nuclear physics and astrophysics. The neutron skin is the difference between the root-mean-square (rms) radii of the neutron and proton distributions within the nucleus. In neutron-rich nuclei like ^{208}Pb, which contains 82 protons and 126 neutrons, the excess neutrons are expected to form a "skin" on the nuclear surface.[1][2][3] The thickness of this skin is sensitive to the symmetry energy term in the nuclear equation of state, which governs the properties of neutron stars and the dynamics of supernova explosions.

These application notes provide an overview and detailed protocols for the primary experimental techniques employed to measure the neutron skin of ^{208}Pb. The methodologies discussed include parity-violating electron scattering, heavy-ion collisions, coherent pion photoproduction, and electric dipole polarizability measurements.

Quantitative Data Summary

The following table summarizes the key quantitative results for the neutron skin thickness of **Lead-208** obtained through various experimental techniques.

Experimental Technique	Facility/Experiment	Neutron Skin Thickness ($R_n - R_p$) [fm]	Year Published
Parity-Violating Electron Scattering	Jefferson Lab (PREX-I)	0.33 +0.16 -0.18	2012
Parity-Violating Electron Scattering	Jefferson Lab (PREX-II)	0.283 ± 0.071	2021
Heavy-Ion Collisions	CERN (LHC - ALICE, ATLAS, CMS)	0.217 ± 0.058	2023
Coherent Pion Photoproduction	MAMI	0.15 ± 0.03 (stat) +0.01 -0.03 (sys)	2014
Electric Dipole Polarizability	RCNP	Constrains models, correlated with skin thickness	2011

Experimental Techniques and Protocols
Parity-Violating Electron Scattering (PVES)

Principle:

Parity-violating electron scattering is a powerful technique that utilizes the weak neutral interaction to probe the neutron distribution in a nucleus.[4] In this method, longitudinally polarized electrons are scattered from an unpolarized target, such as a ^{208}Pb nucleus. The weak interaction, mediated by the Z boson, violates parity, meaning it behaves differently for left- and right-handed polarized electrons. The Z boson couples predominantly to neutrons, making the scattering cross-section sensitive to the neutron distribution. By measuring the tiny asymmetry in the scattering rates for the two electron helicity states, the neutron radius and thus the neutron skin thickness can be precisely determined.

Experimental Protocol (based on the PREX experiments at Jefferson Lab):

- Polarized Electron Beam Production:

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- Generate a high-intensity, longitudinally polarized electron beam using a strained-superlattice GaAs photocathode.

- Rapidly flip the electron beam's helicity (polarization direction) at a high frequency (e.g., 240 Hz) to minimize systematic errors.[5]

- Accelerate the electron beam to the desired energy (e.g., ~1 GeV for PREX).

- Target System:

  - Utilize a high-purity, isotopically enriched ^{208}Pb target.

  - The target is typically a thin foil to minimize electron energy loss and multiple scattering.

  - Maintain the target at cryogenic temperatures to dissipate heat from the high-intensity electron beam.

- Scattering and Detection:

  - Direct the polarized electron beam onto the ^{208}Pb target.

  - Use high-resolution magnetic spectrometers to select elastically scattered electrons at a specific forward angle (e.g., ~5 degrees).

  - Detect the scattered electrons using integrating detectors, such as quartz Cherenkov detectors, which are capable of handling high event rates.

- Data Acquisition and Analysis:

  - Measure the scattering yield for each electron beam helicity state.

  - Calculate the parity-violating asymmetry (A_PV), which is the normalized difference in the scattering yields for the two helicity states.

  - Correct for any small helicity-correlated beam asymmetries (e.g., in beam position, angle, or energy).

- Relate the measured A_PV to the weak form factor of the nucleus, which is directly sensitive to the neutron radius.

- Extract the neutron rms radius (R_n) and, by combining it with the known proton rms radius (R_p) from electromagnetic scattering experiments, determine the neutron skin thickness (R_n - R_p).

Workflow for the Parity-Violating Electron Scattering Experiment.
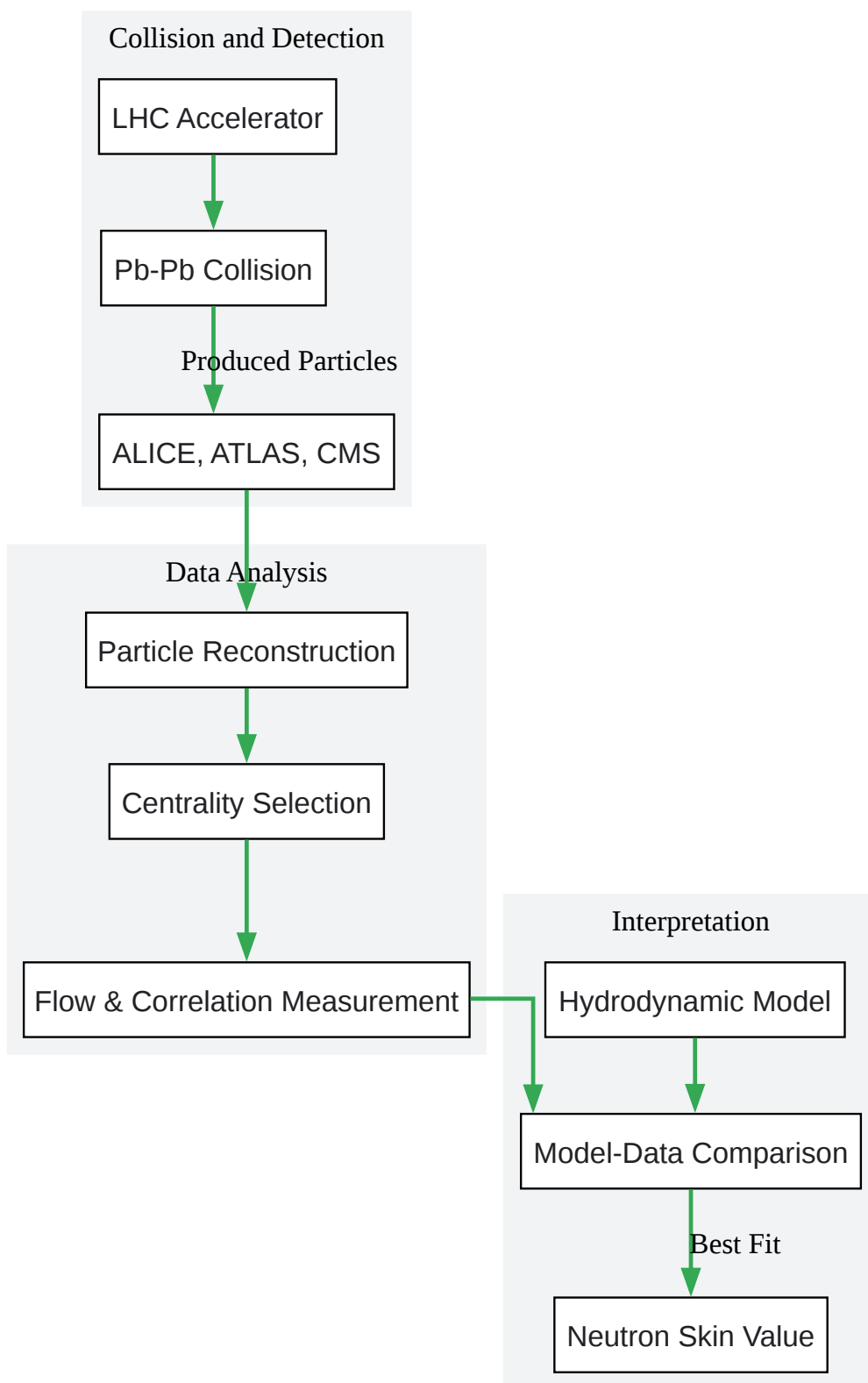
Heavy-Ion Collisions

Principle:

Ultra-relativistic heavy-ion collisions, such as those of ^{208}Pb nuclei at the Large Hadron Collider (LHC), create a state of matter known as quark-gluon plasma (QGP).[3] The initial geometry of this QGP is determined by the spatial distribution of the colliding protons and neutrons. The subsequent expansion and cooling of the QGP and the final distribution of produced particles are sensitive to this initial geometry. By precisely measuring the collective flow and particle correlations in the final state, physicists can infer the initial shape of the collision zone and, consequently, the distribution of neutrons within the colliding nuclei, allowing for an extraction of the neutron skin thickness.[3]

Experimental Protocol (based on LHC experiments):

- Ion Beam Acceleration and Collision:

  - Accelerate beams of ^{208}Pb ions to ultra-relativistic energies in opposite directions within the LHC.

  - Collide the beams at designated interaction points within large particle detectors (e.g., ALICE, ATLAS, CMS).

- Event Selection and Centrality Determination:

  - Select collision events based on triggers that identify genuine nuclear interactions.

  - Classify events based on their "centrality," which is a measure of the degree of overlap of the colliding nuclei. This is typically determined by the number of produced particles or the

energy deposited in forward calorimeters.

- Particle Tracking and Identification:

  - Use complex detector systems (e.g., silicon trackers, time projection chambers) to reconstruct the trajectories of thousands of charged particles produced in each collision.

  - Identify the different types of particles (pions, kaons, protons, etc.) based on their energy loss, time-of-flight, and other properties.

- Data Analysis and Observable Measurement:

  - Measure various observables that are sensitive to the initial collision geometry, such as anisotropic flow coefficients (v_n) and particle multiplicity distributions.

  - Compare the experimental data with theoretical models of heavy-ion collisions, such as hydrodynamic simulations.

- Neutron Skin Extraction:

  - In the theoretical models, vary the parameters of the neutron distribution in the ^{208}Pb nucleus, including the neutron skin thickness.

  - Perform a statistical analysis (e.g., a Bayesian analysis) to find the neutron skin value that best describes the experimental data.

Collision and Detection

```
LHC Accelerator
      ↓
Pb-Pb Collision
      ↓ Produced Particles
ALICE, ATLAS, CMS
```

Data Analysis

```
Particle Reconstruction
      ↓
Centrality Selection
      ↓
Flow & Correlation Measurement
```

Interpretation

```
Hydrodynamic Model
      ↓
Model-Data Comparison
      ↓ Best Fit
Neutron Skin Value
```

(Flow & Correlation Measurement → Model-Data Comparison)

Workflow for Heavy-Ion Collision Analysis to Determine Neutron Skin.
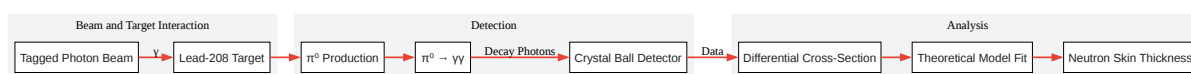
Coherent Pion Photoproduction

Principle:

Coherent pion photoproduction involves the interaction of a high-energy photon with a nucleus, resulting in the production of a neutral pion (π^0) while the nucleus remains in its ground state. This process is sensitive to the distribution of both protons and neutrons in the nucleus. By measuring the differential cross-section of this reaction as a function of the momentum transfer, a diffraction pattern is observed. The positions of the minima and maxima in this pattern are directly related to the size and shape of the nucleon distribution. By comparing the experimental data with theoretical models that incorporate different neutron density distributions, the neutron skin thickness can be extracted.

Experimental Protocol (based on experiments at MAMI):

- Photon Beam Production:

    - Produce a high-energy electron beam using an accelerator like the Mainz Microtron (MAMI).

    - Generate a beam of high-energy photons by directing the electron beam onto a thin radiator (bremsstrahlung) or by using a laser backscattering technique. "Tag" the energy of the photons that interact with the target.

- Target and Detector Setup:

    - Place a thin, isotopically enriched ^{208}Pb target in the path of the photon beam.

    - Surround the target with a large-acceptance photon spectrometer, such as the Crystal Ball, to detect the two photons from the decay of the produced neutral pion ($\pi^0 \rightarrow \gamma\gamma$).

- Data Acquisition:

    - Measure the energies and directions of the two decay photons in coincidence.

    - Reconstruct the energy and momentum of the parent π^0.

- Ensure that the final state consists of only the π^0 and the intact ^{208}Pb nucleus (coherent production) by checking for the absence of other particles or nuclear excitation signals.

- Data Analysis:

  - Calculate the differential cross-section as a function of the four-momentum transfer squared.

  - Compare the measured diffraction pattern with theoretical calculations based on the distorted-wave impulse approximation.

  - Vary the parameters of the neutron distribution (radius and diffuseness) in the theoretical model to obtain the best fit to the experimental data.

  - From the best-fit neutron distribution parameters, determine the neutron skin thickness.[6]

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Experimental Workflow for Coherent Pion Photoproduction.

Electric Dipole Polarizability

Principle:

The electric dipole polarizability (α_D) of a nucleus is a measure of its stiffness against the separation of protons and neutrons under the influence of an external electric field. This property is strongly correlated with the neutron skin thickness. A larger neutron skin implies a more diffuse neutron distribution, which can lead to a larger electric dipole polarizability. By precisely measuring α_D, one can constrain the parameters of nuclear models and, through the established correlation, infer the neutron skin thickness.[6]

Experimental Protocol (based on experiments at RCNP):

- Proton Beam and Target:

  - Accelerate a beam of protons to an intermediate energy (e.g., a few hundred MeV).

  - Direct the proton beam onto a ^{208}Pb target.

- Inelastic Scattering Measurement:

  - Measure the inelastic scattering of protons at very forward angles, including 0 degrees.

  - At these kinematics, the interaction is dominated by Coulomb excitation, which excites the electric dipole resonance in the target nucleus.

- Spectrometer and Data Acquisition:

  - Use a high-resolution magnetic spectrometer to measure the energy and angle of the scattered protons.

  - This allows for the reconstruction of the excitation energy spectrum of the ^{208}Pb nucleus.

- Data Analysis and Extraction of α_D:

  - Isolate the contribution of the electric dipole (E1) strength from other multipolarities.

  - Extract the complete E1 strength distribution over a broad range of excitation energies.

  - Calculate the electric dipole polarizability by integrating the E1 strength distribution, weighted by the inverse of the excitation energy.

- Correlation with Neutron Skin:

  - Use the measured value of α_D to constrain theoretical nuclear models (e.g., based on density functional theory).

  - The models that reproduce the experimental α_D provide a prediction for the neutron skin thickness, thus providing an indirect determination of this quantity.
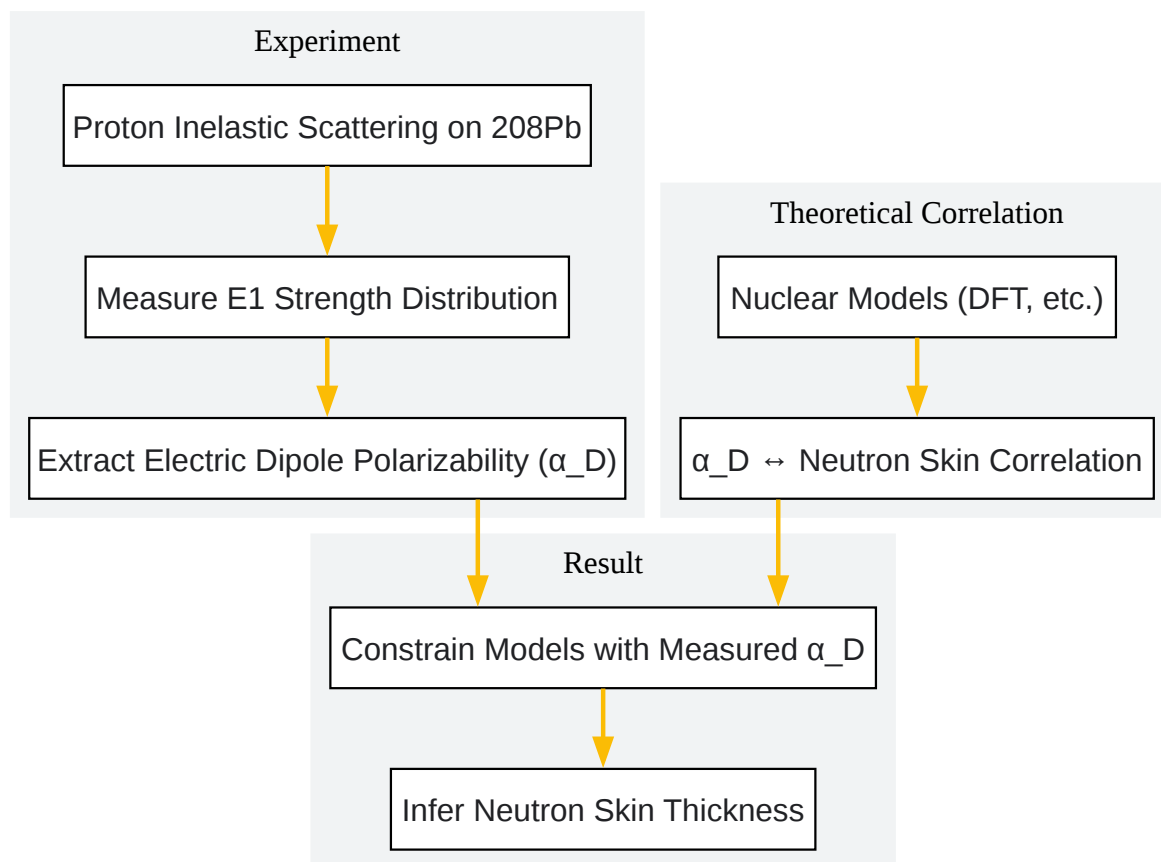
Logical Relationship for Measuring Neutron Skin via Electric Dipole Polarizability.

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